

1,10-Diaminodecane safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1,10-Diaminodecane

Cat. No.: B146516

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1,10-Diaminodecane: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data and handling precautions for **1,10-Diaminodecane** (CAS No. 646-25-3). The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding of the hazards and the necessary precautions for its use in a laboratory or research setting.

Chemical and Physical Properties

1,10-Diaminodecane is a white to light yellow powder or solid with a corrosive nature.^[1] It is soluble in ethanol and slightly soluble in chloroform and methanol.^[2] It is important to note that it can react with carbon dioxide in the air to form a salt.^[2]

Property	Value	Reference
Molecular Formula	C10H24N2	[3][4][5]
Molecular Weight	172.31 g/mol	[4][6][7]
Appearance	White to light yellow powder, chunks, or solid	[1][2][8]
Melting Point	59-63 °C / 138.2-145.4 °F	[2][6][8]
Boiling Point	140 °C @ 12 mmHg	[2][6][8]
Water Solubility	5.9 g/L at 20°C	[2]
Vapor Pressure	0.02 Pa at 20°C	[2]
pKa	10.97 ± 0.10 (Predicted)	[2]
LogP	0.3 at 25°C	[2]

Hazard Identification and Classification

1,10-Diaminodecane is classified as a hazardous chemical.[8] It is corrosive and can cause severe skin burns and eye damage.[8][9] It is also harmful if swallowed and may cause respiratory irritation.[8][10]

Hazard Classification	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation

Signal Word: Danger[8][10]

Hazard Symbols:

 alt text

 alt text

Toxicological Data

The toxicological properties of **1,10-Diaminodecane** have not been fully investigated.^[1]

However, available data indicates its potential for acute toxicity.

Route of Exposure	Species	Toxicity Value	Reference
Oral	Rat	LD50: 500 mg/kg	^[3]
Intraperitoneal	Mouse	LDLo: 125 mg/kg	^[11]

Note: Detailed experimental protocols for the cited toxicity studies are not publicly available in the provided safety data sheets. These values should be used as an indication of the potential hazard.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **1,10-Diaminodecane**.

Handling:

- Use only in a well-ventilated area or under a chemical fume hood.^{[1][8]}
- Avoid breathing dust, vapor, mist, or gas.^{[1][10]}
- Do not get in eyes, on skin, or on clothing.^[1]
- Wash hands and any exposed skin thoroughly after handling.^{[8][10]}
- Do not eat, drink, or smoke when using this product.^{[8][10]}
- Minimize dust generation and accumulation.^[1]

- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, protective gloves, and a lab coat.[1][8][9]
- Follow OSHA respirator regulations if exposure limits are exceeded or if irritation occurs.[1][8]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][8]
- Store in a corrosives area.[1][8]
- Store locked up.[3][10]
- Incompatible materials include acids, acid anhydrides, and acid chlorides.[8]

Emergency Procedures

Immediate action is required in case of exposure or a spill.

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, also under the eyelids.[1][8] Seek immediate medical attention.[1][8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek immediate medical attention.[1] Wash clothing before reuse and destroy contaminated shoes.[1]
- Ingestion: Do NOT induce vomiting.[1][8] If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1][8] Seek immediate medical attention.[1][8]
- Inhalation: Remove the person to fresh air immediately.[1][8] If breathing is difficult, give oxygen.[1] If breathing has ceased, apply artificial respiration using a suitable mechanical device.[1] Do NOT use mouth-to-mouth resuscitation.[1][8] Seek immediate medical attention.[1][8]

Fire-Fighting Measures:

- Extinguishing Media: Use foam, dry chemical, or carbon dioxide.[1][8]
- Hazards from Combustion: During a fire, irritating and highly toxic gases such as nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2) may be generated.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][8]

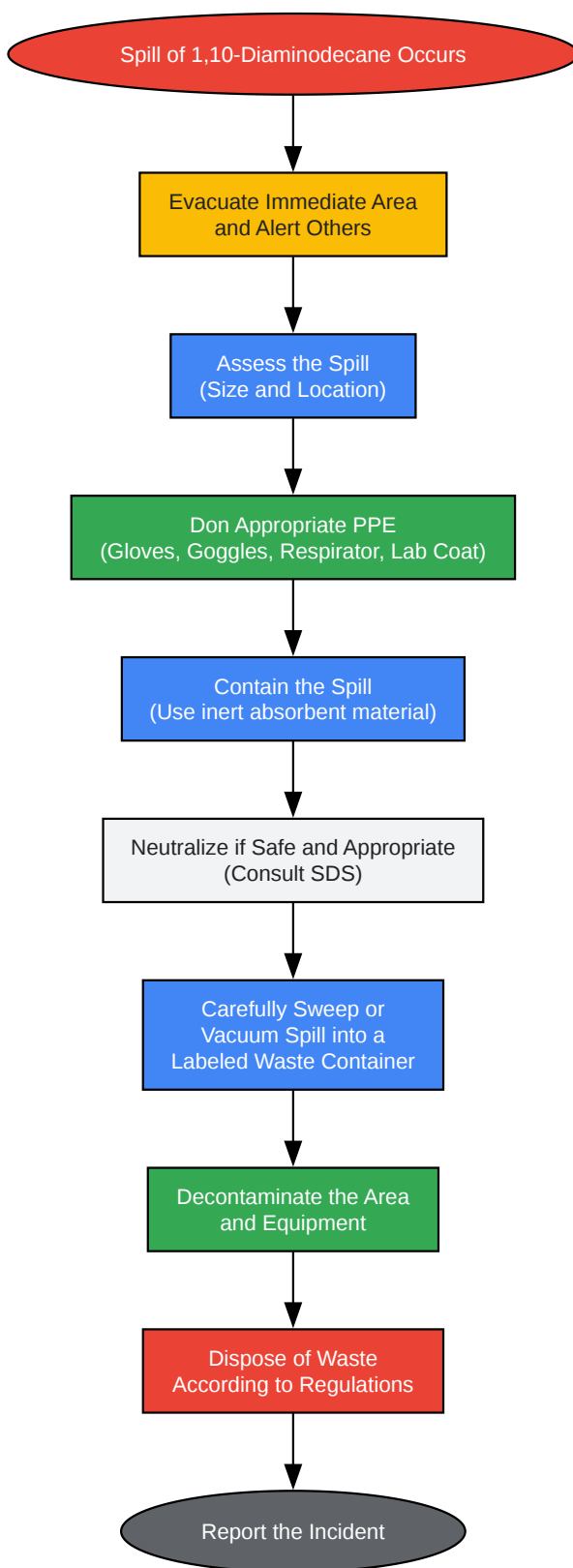
Accidental Release Measures:

- Personal Precautions: Evacuate personnel to safe areas.[8] Use personal protective equipment as required.[8] Avoid contact with skin, eyes, or clothing.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[10] Do not let the chemical enter drains.[10]
- Containment and Cleanup: Vacuum or sweep up the material and place it into a suitable disposal container.[1] Avoid generating dusty conditions.[1][8]

Experimental Workflow and Diagrams

Spill Response Workflow

The following diagram outlines the logical steps for responding to a **1,10-Diaminodecane** spill.



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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. 1,10-DIAMINODECANE [chembk.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. 1,10-Decanediamine | C₁₀H₂₄N₂ | CID 1317 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1,10-Diaminodecane [webbook.nist.gov]
- 6. 1,10-二氨基癸烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 1,10-Diaminodecane (CAS 646-25-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. fishersci.com [fishersci.com]
- 9. 1,10-Diaminodecane | 646-25-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. echemi.com [echemi.com]
- 11. 1,10-diaminodecane, 646-25-3 [thegoodscentcompany.com]
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